

# Technical Support Center: 1-Fluorocyclopropanecarbonyl Chloride Storage & Handling

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## Compound of Interest

Compound Name:	1-fluorocyclopropanecarbonyl chloride
CAS No.:	149961-53-5
Cat. No.:	B1652586

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## Executive Summary & Compound Profile

**1-Fluorocyclopropanecarbonyl chloride** is a high-value fluorinated building block used primarily in the synthesis of pharmaceutical intermediates, such as HCV NS5A inhibitors and novel agrochemicals [1, 2].

Unlike standard acid chlorides, the presence of the fluorine atom at the 1-position (geminal to the carbonyl group) introduces unique electronic effects and ring strain. While the primary decomposition pathway is hydrolysis, the compound is also susceptible to thermal degradation and ring-opening reactions if handled improperly.

Parameter	Specification
CAS Number	149961-53-5
Molecular Formula	C <sub>4</sub> H <sub>4</sub> ClFO
Primary Hazard	Corrosive, Moisture Sensitive, Lachrymator
Decomposition Products	HCl, 1-Fluorocyclopropanecarboxylic acid, HF (trace/thermal)
Storage Class	Moisture-sensitive Acyl Halide

## Critical Storage Directives (The "Why" and "How")

This section addresses the specific environmental controls required to maintain reagent integrity >98%.

### Q: What is the optimal temperature for long-term storage?

A: -20°C (Freezer) is mandatory for storage exceeding 1 week.

- The Science: While the compound is kinetically stable at 4°C (refrigerator) for short periods, the cyclopropane ring strain combined with the electron-withdrawing fluorine atom makes the carbonyl carbon highly electrophilic. Lower temperatures significantly retard the kinetics of auto-catalytic decomposition caused by trace moisture.
- Protocol: Upon receipt, transfer the bottle immediately to a -20°C non-cycling freezer.

### Q: Which atmosphere is required: Nitrogen or Argon?

A: Argon is superior and highly recommended.

- The Science: Argon is denser than air, forming a "blanket" over the liquid surface that effectively displaces moisture-laden air. Nitrogen is lighter than Argon and mixes more easily with air if the seal is imperfect.
- Protocol: Always backfill the storage vessel with dry Argon after every use.

## Q: What container material is compatible?

A: Borosilicate glass with Teflon (PTFE) liners.

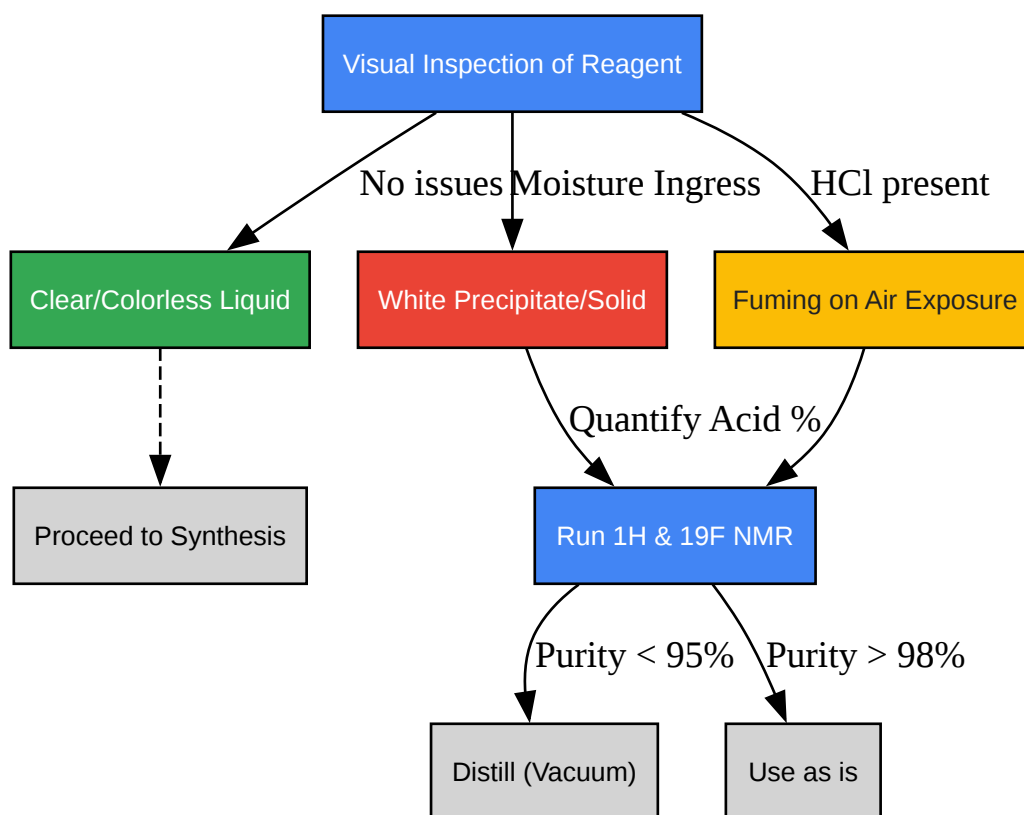
- Warning: Do NOT use standard polyethylene (PE) or polypropylene (PP) caps without a liner. Acid chlorides can slowly diffuse through certain plastics or extract plasticizers, leading to contamination.
- Best Practice: Use Schlenk tubes or crimp-top vials with PTFE/Silicone septa for frequent sampling to avoid opening the cap and exposing the bulk liquid to atmospheric moisture.

## Troubleshooting & Diagnostics

Use this guide to determine if your reagent has decomposed.

Observation	Diagnosis	Action
White Solid Precipitate	Hydrolysis. The liquid has reacted with moisture to form 1-fluorocyclopropanecarboxylic acid (solid) and HCl.	Filter & Purify. If solid is <5%, filter under inert gas. If >10%, distill or discard.
Cloudiness / Fuming	HCl Release. Early stage hydrolysis. The "smoke" is HCl gas reacting with moist air.	Purge. Degas with dry Argon for 10 mins. Check NMR.
Yellow/Brown Discoloration	Thermal Degradation / Polymerization. Likely caused by storage >25°C or light exposure.	Distill. Vacuum distillation is required to recover usable material.
Etched Glass	HF Generation. Trace HF formation (rare but possible) attacking the container.	DISCARD IMMEDIATELY. Transfer to a Teflon container for disposal. Do not distill.

## Diagnostic Workflow (Graphviz)



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Figure 1: Decision tree for assessing reagent quality based on visual and analytical cues.

## Handling Protocols: The "No-Fail" Transfer Method

Objective: Transfer an aliquot without introducing a single ppm of water.

- Preparation:
  - Flame-dry all glassware (flasks, syringes, needles) and cool under a stream of dry Argon.
  - Ensure the reagent bottle is at room temperature before opening.
  - Why? Opening a cold bottle (-20°C) in humid air causes immediate condensation of atmospheric water into the reagent, triggering rapid hydrolysis [3].
- The "Positive Pressure" Technique:

- Insert a strictly dry Argon line (via a needle) into the reagent bottle septum to create positive pressure.
- Insert the sampling syringe (glass/gastight preferred).
- Withdraw the liquid.[1] The Argon pressure will help push the liquid into the syringe, preventing vacuum formation that could suck in outside air.
- Quenching the Septum:
  - After withdrawing the needle, apply a small piece of Parafilm or a secondary cap over the septum if the bottle will be stored for >1 month.

## Decomposition Mechanism & Chemistry

Understanding the decomposition pathways helps in preventing them.

### Pathway A: Hydrolysis (The Main Enemy)

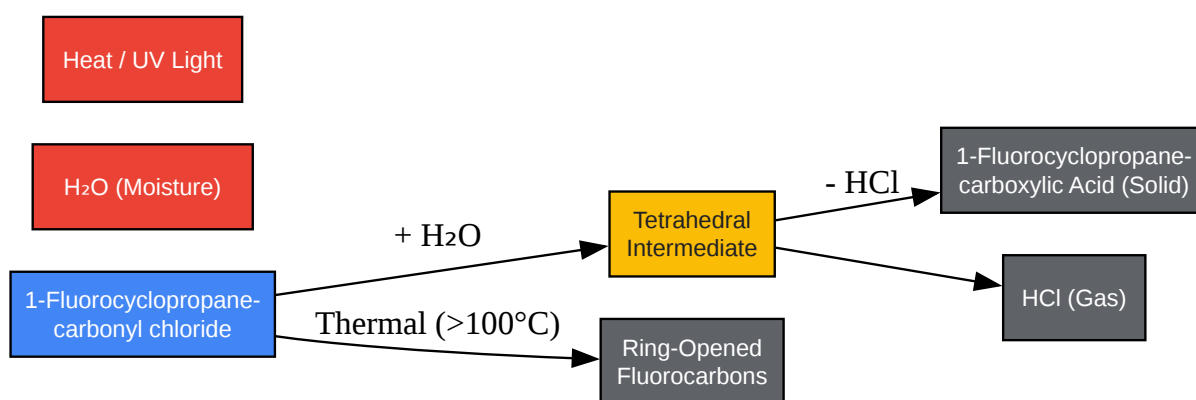
Water attacks the highly electrophilic carbonyl carbon.

- Reaction:  $R-COCl + H_2O \rightarrow R-COOH + HCl$
- Consequence: The resulting acid (1-fluorocyclopropanecarboxylic acid) is a solid that clogs needles and alters stoichiometry. The HCl gas builds pressure in the vial, posing an explosion risk upon opening.

### Pathway B: Thermal Degradation

At high temperatures (>100°C) or under prolonged UV exposure, the cyclopropane ring can undergo ring-opening or fragmentation, potentially releasing HF or forming polymerized by-products.

### Mechanistic Diagram (Graphviz)



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Figure 2: Primary decomposition pathways. Hydrolysis is the dominant mode of failure during storage.

## Emergency Recovery

Q: I left the bottle out overnight and there is a small amount of solid. Is it ruined? A: Not necessarily.

- Check: Run a quick NMR. The acid proton (COOH) will be very distinct (broad singlet >10 ppm).
- Purify: If the acid content is <10%, you can perform a bulb-to-bulb vacuum distillation.
  - Boiling Point: ~119°C at 760 mmHg (approximate for parent compound; expect similar or slightly lower for fluoro-analog under vacuum) [4].
  - Caution: Do not heat above 60°C in the bath if using high vacuum; keep the temperature as low as possible to avoid thermal ring opening.

## References

- Patent US20140315898A1.N-arylamidine-substituted trifluoroethyl sulfide derivatives as acaricides and insecticides. (2014).[2] Lists **1-fluorocyclopropanecarbonyl chloride** (CAS 149961-53-5) as a key intermediate.[3][4]

- Accela Chem.Product Catalog: **1-Fluorocyclopropanecarbonyl Chloride**.<sup>[4][5]</sup> (Accessed 2023). Confirms CAS and availability for research.
- Beilstein Journal of Organic Chemistry.The preparation and properties of 1,1-difluorocyclopropane derivatives. (2021).<sup>[6][7]</sup> Discusses general stability and reactivity of fluorinated cyclopropanes.
- Sigma-Aldrich.Cyclopropanecarbonyl chloride Safety Data Sheet. (Parent compound data used for baseline handling properties).

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